

Identifying "HS79": A Case of Mistaken Identity in Therapeutic Research

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Compound of Interest

Compound Name: HS79

Cat. No.: B15573752

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An extensive review of publicly available scientific literature and databases indicates a case of mistaken identity concerning the designation "**HS79**" as a therapeutic agent. The identifier "HS-79" consistently refers to a brand of high-performance, smooth-bore polytetrafluoroethylene (PTFE) hose assemblies utilized in various industrial and aerospace applications, not a pharmaceutical compound.^{[1][2][3][4][5][6][7]}

A technical document from BenchChem explicitly clarifies this issue, stating that searches have not identified any known biological molecule, drug candidate, or chemical probe with the "**HS79**" identifier.^[1] While one source describes a hypothetical selective kinase inhibitor, "HS-79," that targets the "Serine/Threonine Kinase XYZ (STKXYZ)" in the "ABC signaling pathway" leading to cell cycle arrest and apoptosis, this appears to be a theoretical example for illustrative purposes within the document and does not represent an actual therapeutic agent in development.^[8]

It is possible that the query may be referencing other similarly named therapeutics in clinical development, such as HLX79, a human sialidase enzyme therapeutic being investigated in combination with rituximab for glomerulonephritis, or povorcitinib, a JAK1 inhibitor being studied in the STOP-HS clinical trial program for hidradenitis suppurativa (HS).^{[9][10][11]}

Due to the non-existence of "**HS79**" as a therapeutic agent, a comparison with standard chemotherapy agents, including the presentation of quantitative efficacy data, experimental protocols, and signaling pathway diagrams, cannot be provided.

To facilitate a relevant comparison, please verify the correct name of the therapeutic agent of interest. Once the correct compound is identified, a comprehensive guide comparing its efficacy to standard chemotherapy agents can be developed, adhering to the specified requirements for data presentation, experimental details, and visualizations.

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- To cite this document: BenchChem. [Identifying "HS79": A Case of Mistaken Identity in Therapeutic Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15573752#hs79-efficacy-compared-to-standard-chemotherapy-agents]

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